

2-Methylheptanoic Acid: A Technical Guide to its Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylheptanoic acid

Cat. No.: B049856

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Methylheptanoic acid, a methyl-branched, medium-chain saturated fatty acid, is emerging as a molecule of interest in various biological contexts. While traditionally recognized for its role as a flavoring agent and its presence in natural sources like honey, recent research into the broader class of branched-chain fatty acids (BCFAs) suggests a more complex and significant role in cellular processes. This technical guide provides a comprehensive overview of the known and potential biological significance of **2-methylheptanoic acid**, with a focus on its metabolic origins, potential signaling functions, and roles in chemical communication. This document synthesizes current knowledge, presents available data in a structured format, and outlines detailed experimental protocols to facilitate further investigation into its therapeutic and industrial potential.

Introduction

2-Methylheptanoic acid ($C_8H_{16}O_2$) is a carboxylic acid with a seven-carbon chain and a methyl group at the alpha-position.[1] As a member of the branched-chain fatty acid (BCFA) family, it shares structural similarities with other biologically active lipids. BCFAs are increasingly recognized for their diverse roles in physiology and pathophysiology, including influences on lipid metabolism, inflammation, and cellular signaling.[2] While specific research on **2-methylheptanoic acid** is limited, its structural characteristics suggest it may participate in similar biological pathways as other well-studied BCFAs. This guide aims to consolidate the

existing, albeit limited, information on **2-methylheptanoic acid** and to provide a framework for future research by detailing relevant experimental methodologies.

Physicochemical Properties

A clear understanding of the physical and chemical properties of **2-methylheptanoic acid** is fundamental to interpreting its biological activity and designing relevant experiments.

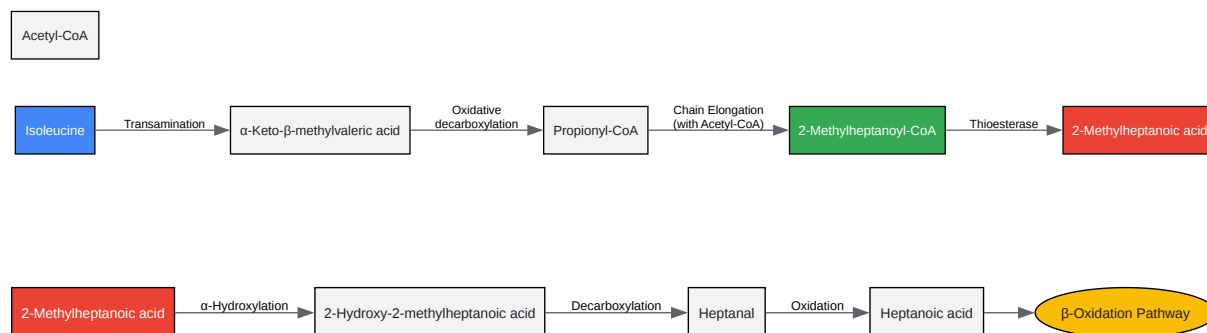
Property	Value	Reference
Molecular Formula	C8H16O2	[3]
Molecular Weight	144.21 g/mol	
CAS Number	1188-02-9	
Appearance	Clear, slightly yellow liquid	[1]
Boiling Point	140 °C at 30 mmHg	
Density	0.906 g/mL at 25 °C	
Solubility	Sparingly soluble in water	[1]

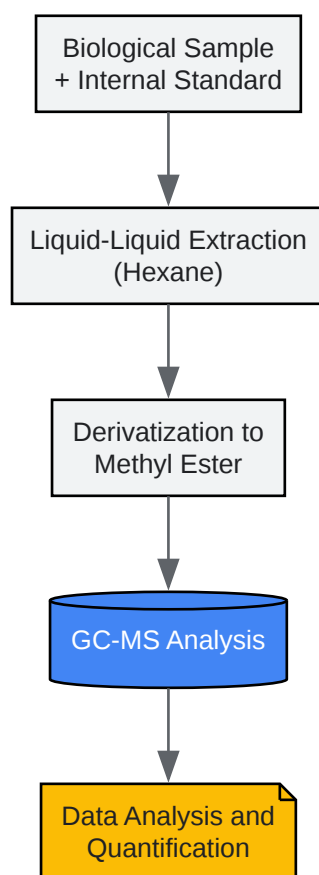
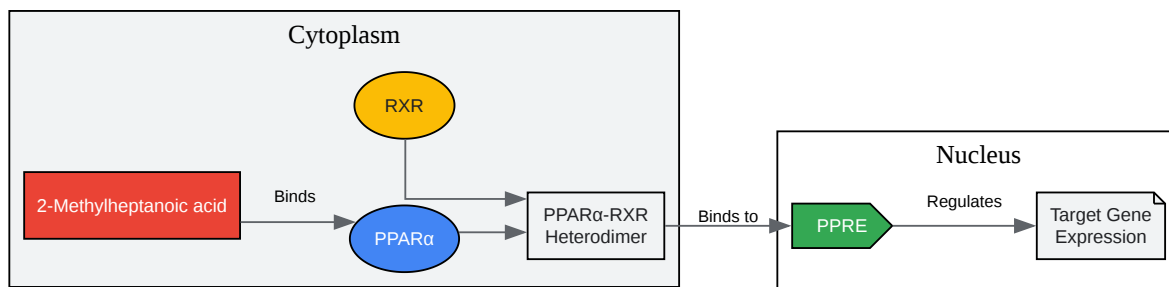
Biosynthesis and Metabolism

The metabolic pathways of **2-methylheptanoic acid** are not fully elucidated but can be inferred from the metabolism of other 2-methyl branched-chain fatty acids.

Biosynthesis

2-Methylheptanoic acid is likely derived from the catabolism of the branched-chain amino acid isoleucine.[4][5] The biosynthesis of isoleucine itself can originate from 2-methylbutyric acid in some anaerobic bacteria, highlighting a close metabolic relationship between these branched-chain molecules.[4] The proposed biosynthetic pathway involves the conversion of isoleucine to its corresponding α -keto acid, followed by oxidative decarboxylation and subsequent chain elongation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1188-02-9: 2-Methylheptanoic acid | CymitQuimica [cymitquimica.com]
- 2. Selective Cooperation between Fatty Acid Binding Proteins and Peroxisome Proliferator-Activated Receptors in Regulating Transcription - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-Methylheptanoic acid | C₈H₁₆O₂ | CID 14475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Isoleucine Biosynthesis from 2-Methylbutyric Acid by Anaerobic Bacteria from the Rumen - PMC [pmc.ncbi.nlm.nih.gov]
- 5. L-isoleucine biosynthesis II | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Methylheptanoic Acid: A Technical Guide to its Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049856#2-methylheptanoic-acid-biological-significance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com